

The Mechanism of Action of ML192: An In-depth Technical Guide

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Compound of Interest

Compound Name: ML192

Cat. No.: B15602871

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Core Summary

ML192 is a potent and selective antagonist of the G protein-coupled receptor 55 (GPR55). Its mechanism of action is centered on the inhibition of GPR55-mediated signaling cascades, thereby preventing the downstream cellular effects initiated by GPR55 agonists such as lysophosphatidylinositol (LPI). Specifically, **ML192** has been demonstrated to effectively block three key signaling pathways: β -arrestin trafficking, extracellular signal-regulated kinase (ERK1/2) phosphorylation, and protein kinase C beta II (PKC β II) translocation. This document provides a comprehensive overview of the mechanism of action of **ML192**, including quantitative data, detailed experimental protocols, and visual representations of the involved signaling pathways and workflows.

Data Presentation

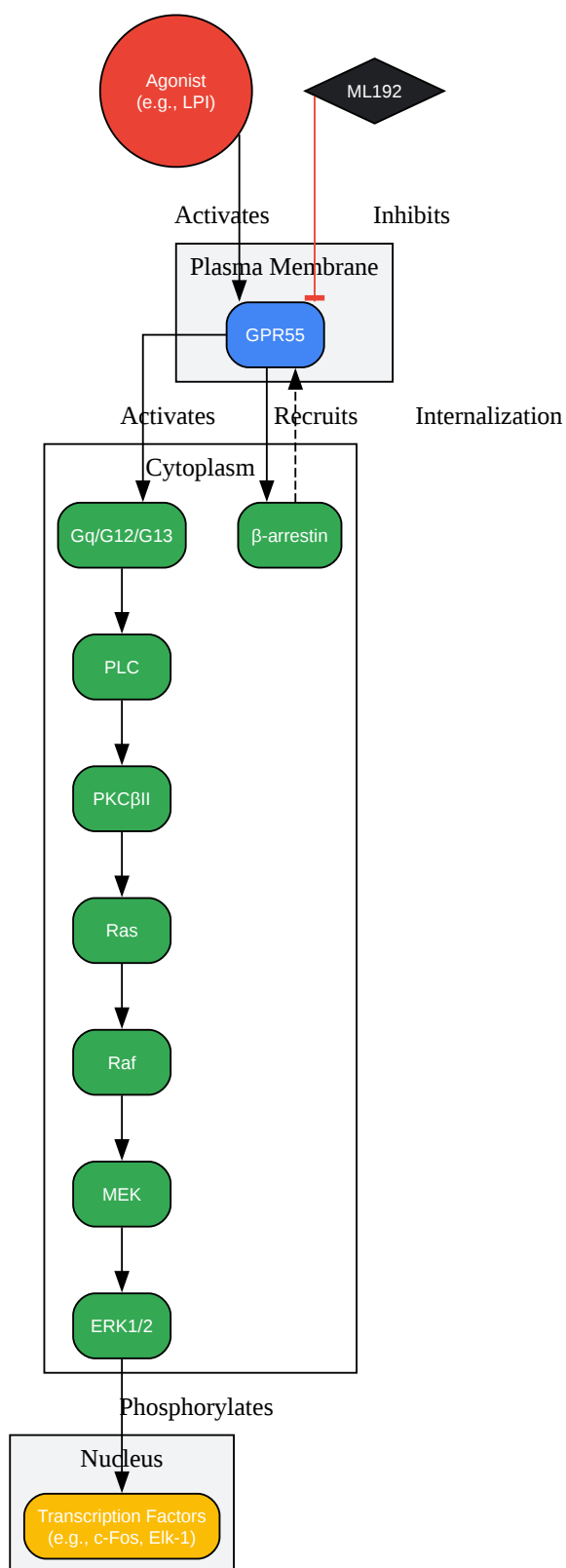
The inhibitory potency of **ML192** has been quantified across key GPR55-mediated signaling events. The following table summarizes the available half-maximal inhibitory concentration (IC50) values for **ML192** against agonist-induced responses.

Assay	Agonist	Cell Line	IC50 of ML192 (μM)
β-arrestin Trafficking	10 μM L-α-lysophosphatidylinositol (LPI)	U2OS	0.70
β-arrestin Trafficking	1 μM ML186	U2OS	0.29
ERK1/2 Phosphorylation	LPI	GPR55-expressing U2OS cells	1.1
PKCβII Translocation	Agonist-induced	HEK293	Inhibitory activity confirmed, specific IC50 not cited in the provided results.

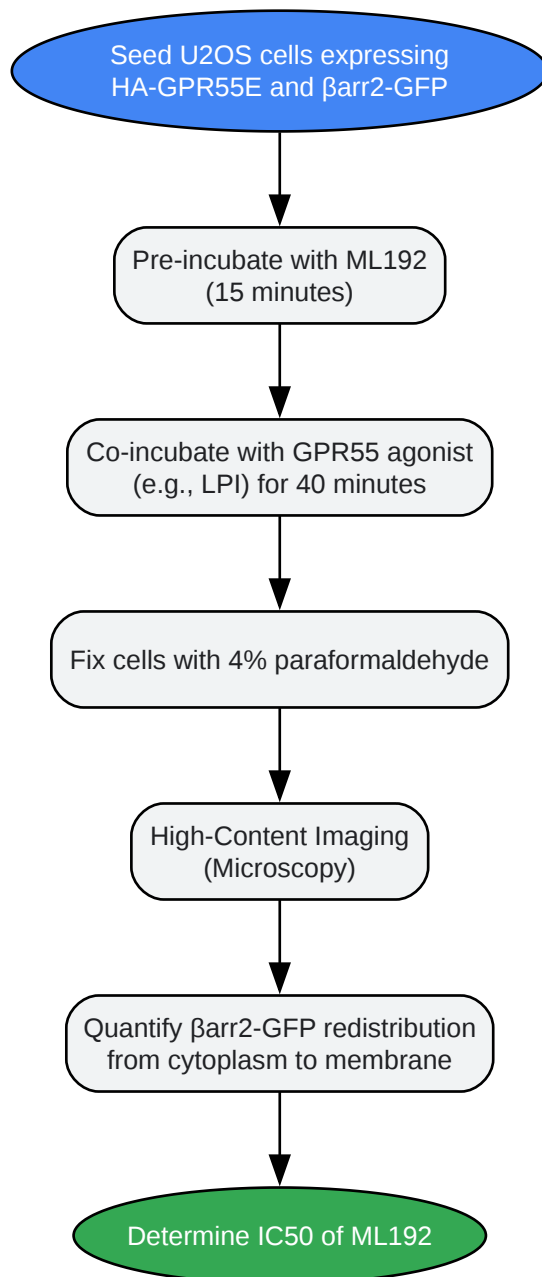
Signaling Pathways and Experimental Workflows

To elucidate the mechanism of action of **ML192**, a series of cell-based assays are employed. The logical relationship of GPR55 signaling and the points of inhibition by **ML192**, along with the workflows for the key experiments, are depicted in the following diagrams.

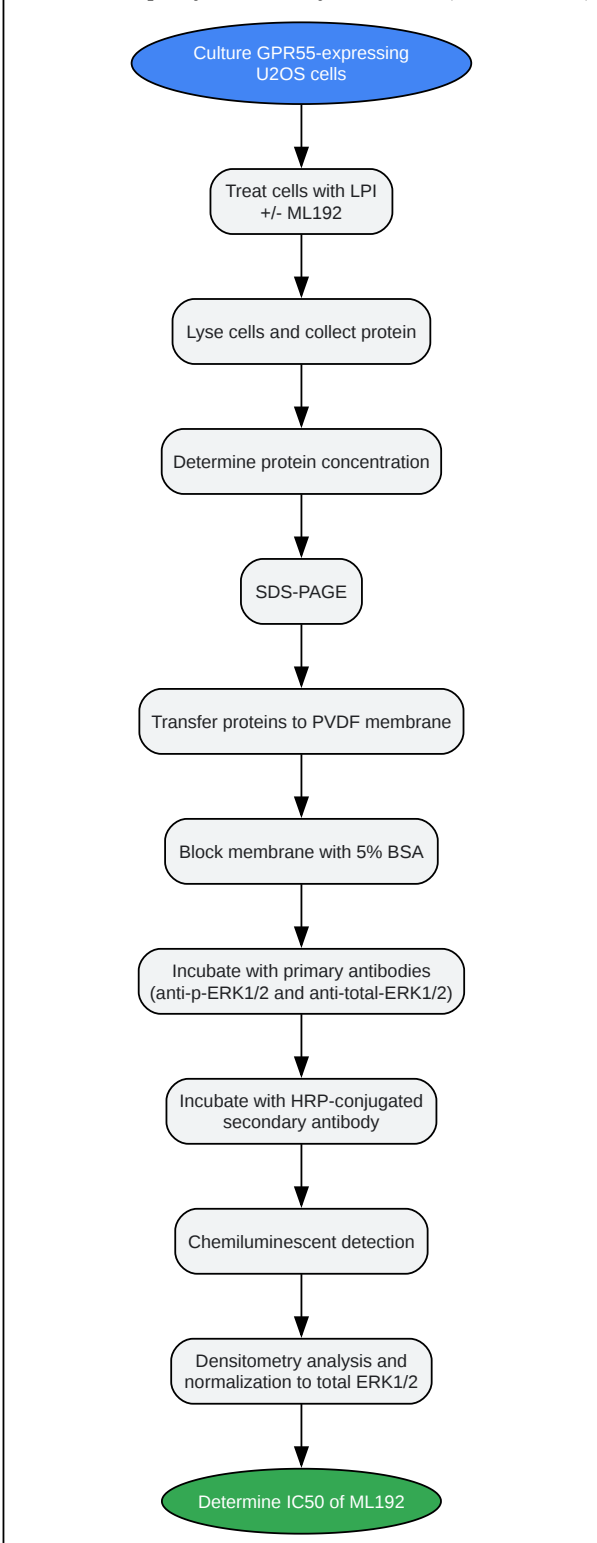
GPR55 Signaling Pathway and ML192 Inhibition

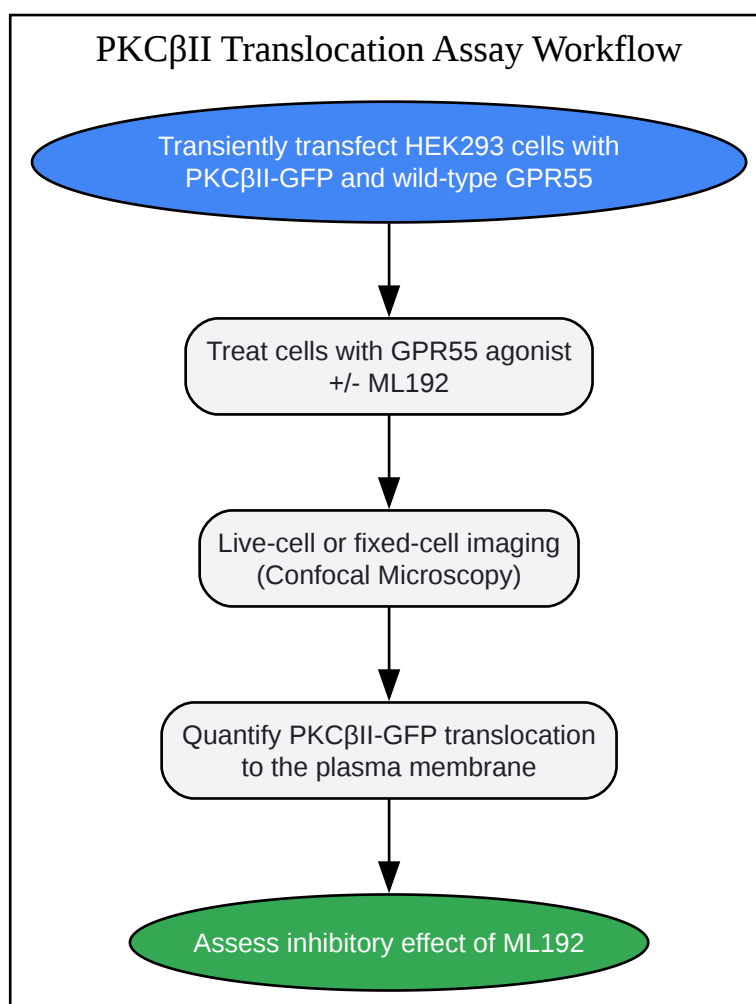


β -arrestin Trafficking Assay Workflow



ERK1/2 Phosphorylation Assay Workflow (Western Blot)





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- To cite this document: BenchChem. [The Mechanism of Action of ML192: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602871#what-is-the-mechanism-of-action-of-ml192\]](https://www.benchchem.com/product/b15602871#what-is-the-mechanism-of-action-of-ml192)

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